4-Hydroxy-3-nitrocinnamic acid chemical structure and properties

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4-Hydroxy-3-nitrocinnamic acid*
CAS No.:	*19006-46-3*
Cat. No.:	*B579675*

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Technical Guide: 4-Hydroxy-3-nitrocinnamic Acid

CAS: 19006-46-3 | Formula: C

H

NO

| MW: 209.16 g/mol [1][2]

Executive Summary

4-Hydroxy-3-nitrocinnamic acid is a functionalized phenylpropanoid derivative primarily utilized as a synthetic intermediate in organic chemistry and a biological marker in plant physiology.[2] Structurally, it consists of a cinnamic acid backbone modified with a hydroxyl group at the para position and a nitro group at the meta position relative to the acrylic acid side chain.[2]

Critical Distinction for Researchers: While hydroxycinnamic acid derivatives (e.g.,

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-Cyano-4-hydroxycinnamic acid or CHCA) are the "gold standard" matrices for MALDI-TOF mass spectrometry, **4-Hydroxy-3-nitrocinnamic acid** is not a standard MALDI matrix.[2] Its structural analogue, 4-hydroxy-3-nitrobenzonitrile, has been explored for such applications.[2] This guide focuses on the acid's role as a scaffold for bioactive hydrazones and its emergence as a footprint of nitrosative stress in biological systems.[2]

Chemical Identity & Structural Analysis

The molecule features a highly conjugated system where the electron-withdrawing nitro group (

) exerts a significant electronic effect on the phenolic hydroxyl group.[2]

Property	Detail
IUPAC Name	(2E)-3-(4-hydroxy-3-nitrophenyl)prop-2-enoic acid
Common Synonyms	3-Nitro-p-coumaric acid; 4-Hydroxy-3-nitrophenylacrylic acid
CAS Number	19006-46-3
SMILES	OC(=O)/C=C/c1ccc(O)c(N(=O)=O)c1
Molecular Weight	209.16 g/mol
Appearance	Yellow to orange crystalline powder

Electronic Effects & Reactivity

- Acidity (pKa): The ortho-nitro group significantly increases the acidity of the phenolic proton compared to unsubstituted p-coumaric acid.[2] The calculated pKa is approximately 4.33, making it a stronger acid than its non-nitrated precursor.[2]
- Chelation Potential: The proximity of the nitro oxygen and the phenolic hydrogen allows for intramolecular hydrogen bonding, stabilizing the structure but also influencing its solubility profile.[2]
- UV-Vis Absorption: The nitro group extends the conjugation, causing a bathochromic shift (red shift) in absorption, resulting in its characteristic yellow color (Absorbance max ~350–360 nm in alkaline solution).

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Physicochemical Properties[2][3][4][5][6][7][8]

Parameter	Value / Range	Source / Context
Melting Point	223 °C	Validated Experimental Value
Boiling Point	~375 °C (Predicted)	Decomposition likely before BP
Solubility (Water)	Low (< 0.5 mg/mL)	Hydrophobic aromatic ring dominates
Solubility (Organic)	High in DMSO, Ethanol, Methanol	Polar aprotic/protic solvents
Density	1.545 g/cm³	Predicted
Stability	Stable under ambient conditions	Sensitive to strong bases (phenolate formation)

Synthesis & Manufacturing Pathways

Two primary pathways exist for the generation of **4-Hydroxy-3-nitrocinnamic acid**: a laboratory chemical synthesis (Knoevenagel) and a biological pathway (Nitration).[2]

A. Chemical Synthesis: Knoevenagel Condensation

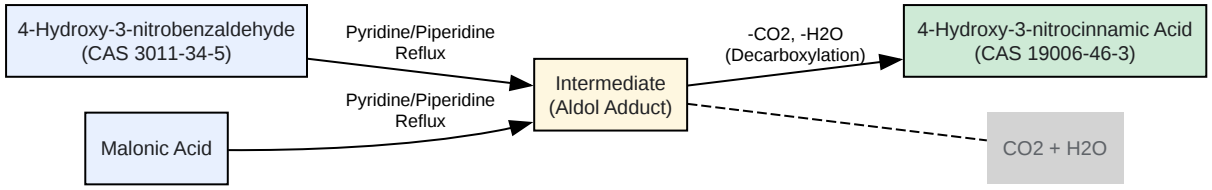
The most efficient laboratory route involves the condensation of 4-hydroxy-3-nitrobenzaldehyde with malonic acid in the presence of a base catalyst (pyridine/piperidine).[2] This method is preferred for high-purity, gram-scale production.[2]

Mechanism:

- Deprotonation of malonic acid to form the enolate.[2]
- Nucleophilic attack on the aldehyde carbonyl.[2]
- Dehydration and decarboxylation to yield the

  -unsaturated acid.[2]

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Figure 1: Knoevenagel condensation pathway for the synthesis of **4-Hydroxy-3-nitrocinnamic acid**.

B. Biological Pathway: Nitrosative Stress Response

In plant physiology, this compound is formed when p-coumaric acid is exposed to reactive nitrogen species (RNS), specifically under conditions of stress involving peroxynitrite (

) or nitrogen dioxide radicals (

).[2]

- Significance: Its detection in plant tissue serves as a biomarker for nitrosative stress.[2]
- Mechanism: Peroxidase-mediated nitration of the phenolic ring.[2]

Experimental Protocol: Laboratory Synthesis

Objective: Synthesis of **4-Hydroxy-3-nitrocinnamic acid** via Knoevenagel Condensation.

Reagents:

- 4-Hydroxy-3-nitrobenzaldehyde (10 mmol, 1.67 g)
- Malonic acid (12 mmol, 1.25 g)
- Pyridine (5 mL)
- Piperidine (Catalytic amount, ~5 drops)
- Hydrochloric acid (1M)

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Methodology:

- Reaction Setup: In a 50 mL round-bottom flask equipped with a reflux condenser, dissolve 4-hydroxy-3-nitrobenzaldehyde and malonic acid in pyridine. Add catalytic piperidine.[2]
- Reflux: Heat the mixture to 80–100°C for 3–5 hours. Evolution of

  gas indicates the decarboxylation step is proceeding.[2]
- Quenching: Allow the reaction mixture to cool to room temperature. Pour the mixture into 50 mL of ice-cold water containing excess HCl (to neutralize pyridine).
- Precipitation: The product will precipitate as a yellow solid upon acidification.[2] Stir for 30 minutes to ensure complete precipitation.
- Filtration: Collect the crude solid by vacuum filtration.[2] Wash with cold water (3 x 20 mL) to remove residual pyridine salt.[2]
- Purification: Recrystallize from hot ethanol or an ethanol/water mixture.
- Drying: Dry in a vacuum oven at 50°C for 6 hours.
- Validation: Confirm structure via melting point (Target: 223°C) and

  H-NMR (check for trans-alkene coupling constants,

  Hz).

Applications in Research & Development

1. Synthetic Scaffold for Bioactive Agents

The carboxylic acid tail allows for easy derivatization into esters, amides, and hydrazides.

- Hydrazone Derivatives: Reacting the acid (or its chloride) with hydrazines yields hydrazone derivatives that have shown potential antimicrobial and antioxidant activities.[2]
- Polymer Chemistry: Used as a monomer in the synthesis of photo-responsive liquid crystalline polymers, utilizing the trans-cis isomerization of the double bond.[2]

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2. Biological Marker for Nitrative Stress

Researchers utilize this compound to study plant defense mechanisms.[2]

- Mechanism: During pathogen attack, plants produce NO and ROS.[2] The reaction of these generates nitrating agents that convert endogenous p-coumaric acid into **4-hydroxy-3-nitrocinnamic acid**.[2]
- Detection: High-Performance Liquid Chromatography (HPLC) coupled with UV-Vis (350 nm) or Mass Spectrometry is used to quantify this metabolite in leaf extracts.[2]

Safety & Handling (MSDS Summary)

Signal Word:WARNING

Hazard Class	H-Code	Statement
Skin Irritation	H315	Causes skin irritation.[2][3]
Eye Irritation	H319	Causes serious eye irritation.[2][3]
STOT-SE	H335	May cause respiratory irritation.[2][3][4]

Handling Protocols:

- PPE: Wear nitrile gloves, safety goggles, and a lab coat.[2] Use a dust mask if handling powder outside a fume hood.[2]
- Storage: Store in a cool, dry place away from strong oxidizing agents and strong bases.[2]
- First Aid: In case of contact with eyes, rinse immediately with plenty of water for 15 minutes.[2]

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- To cite this document: BenchChem. [4-Hydroxy-3-nitrocinnamic acid chemical structure and properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b579675/docs#4-hydroxy-3-nitrocinnamic-acid-chemical-structure-and-properties]

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